

reducing fenazaquin residues harvest intervals

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Compound Focus: Fenazaquin

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Understanding Fenazaquin Residue Limits

What are the current Maximum Residue Limits (MRLs) for fenazaquin? MRLs are the highest levels of pesticide residues legally tolerated in or on food. The following table summarizes MRLs recently proposed or established for fenazaquin on various commodities by Health Canada, which are aligned with standards in the United States and the Codex Alimentarius [1].

Food Commodity	Canadian MRL (ppm)	U.S. Tolerance (ppm)	Codex MRL (ppm)
Hops (dried cones)	30	30	30
Dried & Fresh Mint Leaves	10	10 (fresh)	Not Established
Tea (dried leaves)	9.0	9 (dried)	Not Established
Edible Podded Legume Vegetables	0.4	0.4	Not Established
Dried Shelled Pulses	0.3	0.3	Not Established
Avocados	0.15	0.15	0.15
Succulent Shelled Legumes	0.03	0.03	Not Established

Food Commodity	Canadian MRL (ppm)	U.S. Tolerance (ppm)	Codex MRL (ppm)
Tree Nuts	0.02	0.02	0.02

Health Canada's dietary risk assessment indicates that the consumption of foods with residues at these MRLs is not a health concern, with acute dietary exposure estimates for all population subgroups being less than 58% of the acute reference dose (ARfD) [1]. The European Food Safety Authority (EFSA) has established an ARfD of 0.1 mg/kg body weight and an Acceptable Daily Intake (ADI) of 0.005 mg/kg body weight for **fenazaquin** [2].

Fenazaquin Dissipation & Safe Harvest Intervals

How long do **fenazaquin** residues persist in crops, and how is a safe harvest interval determined? Residue dissipation follows first-order kinetics. The **pre-harvest interval** is determined through field trials that measure the time required for initial residue deposits to decline below the established MRL.

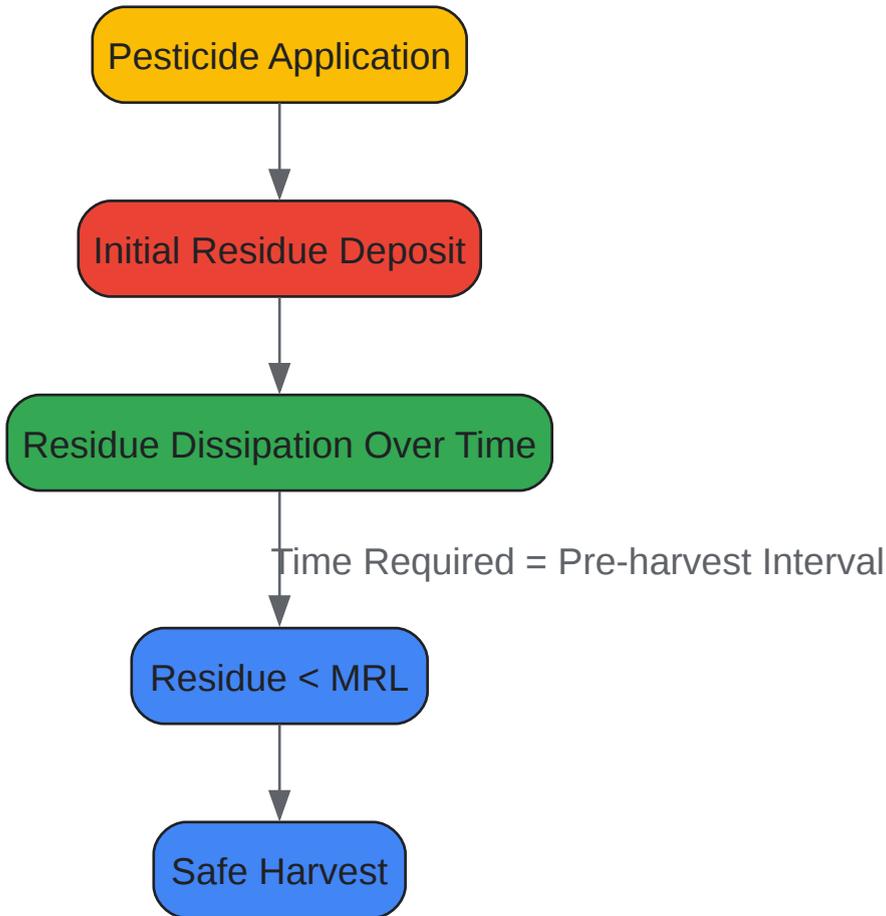
The table below summarizes half-life and pre-harvest interval data from recent studies:

Crop	Application Rate (g a.i./ha)	Half-life (Days)	Pre-harvest Interval (Days)	Reference / Context
Chilli (green fruit)	125 - 250	3.22 - 3.93	3 - 8 (waiting period)	[3]
Okra (fruit)	125 - 250	3.13 - 4.43	Residues below MRL at harvest (30 days)	[4]
Soil (under chilli)	125 - 250	2.41 - 3.35	-	[3]

- **Key Factors Influencing Dissipation:** The rate of residue loss is influenced by application dose, crop variety, and environmental conditions such as sunlight and rainfall [4] [3].
- **Metabolism in Plants:** In plants, **fenazaquin** can cleave at the ether bridge, forming metabolites like **2-(4-tert-butylphenyl)ethanol (TBPE)**. TBPE is toxicologically relevant and has its own, stricter ADI

and ARfD (0.002 mg/kg bw per day for both) [2]. Risk assessment must therefore consider both the parent compound and its metabolites.

The following diagram illustrates the relationship between application, dissipation, and the establishment of a safe harvest interval.



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Methods for Reducing Residues in Samples

What processing methods effectively reduce fenazaquin residues in agricultural commodities? Physical processing methods can significantly reduce **fenazaquin** residue levels in food samples. A study on okra fruits demonstrated the following reduction efficiencies [4]:

Processing Method	Reduction of Fenazaquin Residues
Washing + Boiling	60-61%
Boiling/Cooking	38-40%
Washing	31-32%

EFSA notes that processing can concentrate certain metabolites, like TBPE, in some products due to moisture loss. However, for many fruits, TBPE levels in processed items like juice and jam remain below the limit of quantification [2].

Analytical Methods for Residue Detection

What are the recommended analytical methods for quantifying fenazaquin and its degradates? Robust analytical methods are crucial for enforcement and research.

- **Enforcement Methods:** For food commodities, **HPLC-MS/MS (High Performance Liquid Chromatography with Tandem Mass Spectrometry)** is a sufficiently validated method enabling quantification at or below a **Limit of Quantification (LOQ) of 0.01 mg/kg** [2].
- **Soil Analysis:** An LC-MS/MS method exists for **fenazaquin** and its degradates in soil with an **LOQ of 10 µg/kg** [5].
- **Metabolite Identification:** **GC-MS (Gas Chromatography-Mass Spectrometry)** has been used in research settings to identify metabolites like 4-hydroxyquinazoline and 4-t-butylphenethyl alcohol formed during fungal or chemical degradation [6].

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